

Certified Reference Standards for 2-Amino-4-nitrophenolate Calibration: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-4-nitrophenolate

Cat. No.: B8740430

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Executive Summary: The Phenol-Phenolate Equilibrium

In high-precision analytical chemistry, "**2-Amino-4-nitrophenolate**" typically refers to the ionized conjugate base of 2-Amino-4-nitrophenol (CAS 99-57-0).^[1] While the phenolate form is the active species in alkaline matrices (such as oxidative hair dye formulations), the Certified Reference Material (CRM) or analytical standard is almost exclusively supplied as the protonated 2-Amino-4-nitrophenol.^[1]

Crucial Insight: You cannot buy "**2-Amino-4-nitrophenolate**" as a stable, high-purity standard.^[1] You must purchase the phenol form and control the ionization state via pH buffers during calibration.

This guide compares available reference standard grades, outlines the necessary conversion logic, and provides a validated protocol for quantification.

Comparative Analysis: Selecting the Right Standard Grade

The choice of reference material dictates the integrity of your data. Below is a comparison of the three primary tiers of standards available for 2-Amino-4-nitrophenol.

Table 1: Reference Standard Performance Matrix

Feature	ISO 17034 Certified Reference Material (CRM)	Analytical Standard (TraceCERT® or equiv.)	Research Grade / Reagent Grade
Primary Use	ISO 17025 Accredited Calibration, Legal Defensibility	Routine QC, Method Validation, R&D	Synthesis, Qualitative Screening
Certified Purity	99.0% + with Uncertainty (e.g., $\pm$ 0.5%)	>98% (Typical)	>95% (Variable)
Traceability	SI Units (NIST/NMI) via qNMR/Mass Balance	Traceable to internal primary standards	Vendor CoA only
Homogeneity	Verified & Certified	Tested but not strictly certified	Not guaranteed
Stability	Long-term stability monitoring included	Expiry based on accelerated studies	Shelf-life estimates only
Cost			\$

Critical Availability Note

As of late 2023, ISO 17034 CRMs specifically for 2-Amino-4-nitrophenol (CAS 99-57-0) are rare, unlike its isomers (e.g., 4-Nitrophenol).^[1]

- Recommendation: If an ISO 17034 CRM is unavailable, you must use a High-Purity Analytical Standard (Tier 2) and perform in-house verification (qNMR or HPLC-DAD area normalization) to establish it as a "Secondary Standard."

Technical Deep Dive: Stability & Handling

2-Amino-4-nitrophenol is a substituted aniline/phenol derivative.^{[1][2]} Its dual functionality makes it susceptible to two primary degradation pathways:

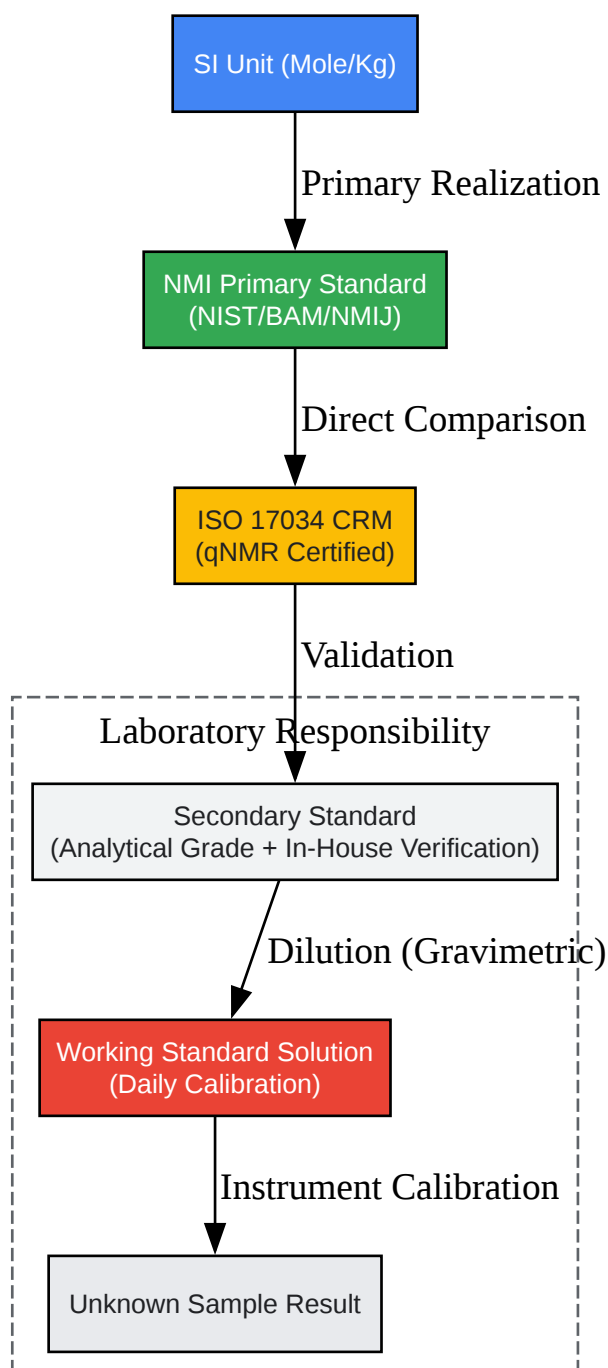
- Oxidation: The amino group is prone to oxidation, turning the yellow powder dark brown/green.
- Photolysis: Nitro-compounds are inherently light-sensitive.^[1]

Handling Protocol:

- Storage: -20°C, desiccated, protected from light (amber vials).
- Solvent Choice: Soluble in DMSO, Methanol, and Acetonitrile. Avoid basic solvents for stock solutions to prevent rapid oxidation of the phenolate form.
- Safety: It is a skin sensitizer (H317) and irritant.^[3] Handle in a fume hood.

Metrological Traceability Architecture

To ensure your calibration is defensible, you must establish an unbroken chain of comparisons.



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Figure 1: Metrological traceability chain for 2-Amino-4-nitrophenol calibration.

Validated Experimental Protocol: HPLC-UV Quantification

This protocol is designed to quantify 2-Amino-4-nitrophenol.[1][2][4] Note that we analyze the neutral form (phenol) for better peak shape and retention consistency, even if the sample originates as a phenolate salt.

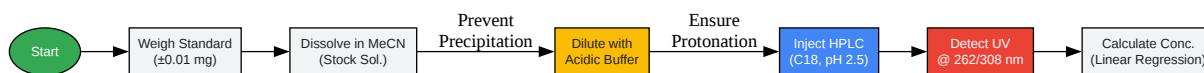
Method Parameters

Parameter	Specification	Rationale
Column	C18 (e.g., 150 x 4.6 mm, 3.5 μ m)	Standard reverse-phase retention.[1]
Mobile Phase A	Water + 0.1% Phosphoric Acid	Acidic pH (~2.5) suppresses ionization (pKa ~6.8), ensuring the analyte is protonated (neutral).
Mobile Phase B	Acetonitrile	Strong eluent, UV transparent.
Gradient	5% B to 60% B over 15 min	Elutes polar impurities early; retains target analyte.
Flow Rate	1.0 mL/min	Standard backpressure balance.
Detection	UV @ 262 nm (or 308 nm)	262 nm is a local max; 308 nm is more specific to the nitro-aromatic system.[1]
Temperature	30°C	Improves reproducibility.

Step-by-Step Workflow

- Stock Preparation: Weigh 10.0 mg of 2-Amino-4-nitrophenol standard into a 10 mL volumetric flask. Dissolve in Acetonitrile. (Conc: 1000 μ g/mL).
- Working Standards: Dilute Stock with Mobile Phase A:B (90:10) to generate 5, 10, 20, 50, and 100 μ g/mL levels.
- System Suitability Test (SST): Inject the 20 μ g/mL standard 5 times.
 - Requirement: RSD of Peak Area < 2.0%.

- Requirement: Tailing Factor < 1.5.
- Sample Prep: If sample is alkaline (phenolate), neutralize with dilute H₃PO₄ prior to injection to match mobile phase pH.



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Figure 2: Analytical workflow for HPLC calibration of 2-Amino-4-nitrophenol.

Calculation of Phenolate Equivalents

If your reporting requirement is specifically for the Phenolate ion (e.g.,

), you must apply a gravimetric factor to the result obtained from the neutral standard. [1]

- MW Phenol (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

): 154.12 g/mol [1][5][6]

- MW Phenolate (

): 153.11 g/mol [1]

- Conversion Factor: 0.9934[1]

Note: If the target is the Sodium Salt (

), use MW ~176.10 g/mol .

References

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